

In-Depth Technical Guide: Physicochemical Properties of 4-(4-Nitrobenzyl)morpholine

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Compound of Interest

Compound Name: 4-(4-Nitrobenzyl)morpholine

Cat. No.: B1269181

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **4-(4-Nitrobenzyl)morpholine**, with a primary focus on its melting point. The information is compiled for professionals in research and development who utilize this compound as a key intermediate in the synthesis of novel therapeutic agents and other bioactive molecules.

Core Physicochemical Data

4-(4-Nitrobenzyl)morpholine, identified by CAS number 6425-46-3, is a crystalline solid at room temperature. Its molecular structure, consisting of a morpholine ring attached to a nitrophenyl group via a methylene bridge, is crucial to its reactivity and physical properties.

A summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value	Reference
Melting Point	79.6-80 °C	[1]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃	[1]
Molecular Weight	222.24 g/mol	[1]
Boiling Point	349.4 °C	[1]

Experimental Protocol: Melting Point Determination

While the specific experimental protocol from the primary literature for the synthesis and characterization of **4-(4-Nitrobenzyl)morpholine** could not be retrieved in its entirety, a standard and widely accepted methodology for melting point determination is detailed below. This protocol is representative of the general procedure used in organic chemistry laboratories to obtain accurate melting point ranges.^{[2][3][4][5]}

Objective: To determine the melting point range of a solid organic compound, such as **4-(4-Nitrobenzyl)morpholine**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

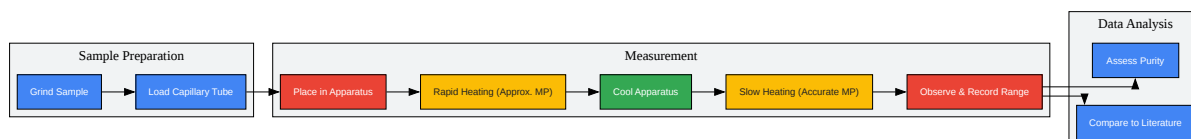
- **Sample Preparation:** A small amount of the crystalline **4-(4-Nitrobenzyl)morpholine** is placed in a clean, dry mortar and finely ground into a powder. This ensures uniform heat distribution within the sample.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end. This process is repeated until a sample height of 2-3 mm is achieved.
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned to ensure its bulb is level with the sample.
- **Approximate Melting Point Determination:** A rapid heating rate is initially used to get a preliminary, approximate melting point range. This provides a target temperature range for a

more precise measurement.

- **Accurate Melting Point Determination:** The apparatus is allowed to cool to at least 10-15 °C below the approximate melting point. A new sample is then heated at a slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.
- **Purity Assessment:** A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.

Logical Workflow for Melting Point Determination

The following diagram illustrates the logical steps involved in the experimental determination of a compound's melting point.



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Caption: A workflow diagram illustrating the key stages of melting point determination.

Crystallographic Data

For professionals interested in the solid-state properties of **4-(4-Nitrobenzyl)morpholine**, crystallographic data has been reported. The compound crystallizes in a monoclinic system. A study published in the National Center for Biotechnology Information (NCBI) archives provides

detailed information on its crystal structure, determined through X-ray analysis.[6] This information is invaluable for understanding intermolecular interactions and crystal packing, which can influence the compound's physical properties, including its melting point and solubility.

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